

commercial availability of 2,4-Dimethylpyridine 1-oxide

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Compound of Interest

Compound Name: 2,4-Dimethylpyridine 1-oxide

Cat. No.: B075586

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An In-Depth Technical Guide to **2,4-Dimethylpyridine 1-oxide**: Commercial Availability, Synthesis, and Applications

For the modern researcher and drug development professional, access to versatile chemical scaffolds is paramount. Among these, pyridine N-oxides stand out for their unique electronic properties and synthetic utility. This guide provides a detailed examination of **2,4-Dimethylpyridine 1-oxide** (also known as 2,4-Lutidine N-oxide), a key building block in organic synthesis and medicinal chemistry. We will explore its commercial availability, physicochemical properties, synthesis methodologies, and critical applications, offering a comprehensive resource for its effective utilization.

Commercial Availability and Procurement

2,4-Dimethylpyridine 1-oxide is readily available from several major chemical suppliers, facilitating its use in both academic research and commercial drug development. The compound is typically offered in various quantities with high purity, suitable for most laboratory applications.

Key suppliers include Tokyo Chemical Industry (TCI), Sigma-Aldrich, and BOC Sciences, among others.^[1] Procurement lead times are generally short, with many suppliers offering same-day or next-day shipping for common quantities.

Table 1: Commercial Supplier Overview for **2,4-Dimethylpyridine 1-oxide**

Supplier	Product Number (Example)	Purity	Available Quantities
Tokyo Chemical Industry (TCI)	D5816	>98.0% (GC)	1g, 5g, Bulk Quote Available
Sigma-Aldrich	S849057	AldrichCPR*	50mg
BOC Sciences	-	Custom	Inquiry-based
EvitaChem	EVT-301029	>95%	1mg, 5mg, 10mg, 25mg, 50mg, 100mg

*Note: Sigma-Aldrich's "AldrichCPR" designation indicates the product is part of a collection of rare chemicals. The buyer assumes responsibility for confirming identity and purity, as analytical data is not routinely collected by the supplier for these products.

Physicochemical Properties

Understanding the fundamental properties of **2,4-Dimethylpyridine 1-oxide** is crucial for its handling, reaction setup, and purification. The N-oxide functionality significantly alters the properties compared to its parent compound, 2,4-dimethylpyridine (2,4-lutidine). The N-O bond is highly polar, which typically increases the compound's boiling point and solubility in polar solvents.

Table 2: Physicochemical Data for **2,4-Dimethylpyridine 1-oxide**

Property	Value	Source
CAS Number	1122-45-8	
Molecular Formula	C ₇ H ₉ NO	[2]
Molecular Weight	123.16 g/mol	
Appearance	Colorless to light yellow clear liquid	[3]
Boiling Point	91 °C / 0.3 mmHg	
Density	1.10 g/cm ³ (at 20°C)	
Refractive Index	1.57	
Flash Point	129 °C	

Synthesis of Pyridine N-Oxides: A General Protocol

The synthesis of pyridine N-oxides is a well-established transformation in organic chemistry. The most common method involves the direct oxidation of the corresponding pyridine derivative. While specific conditions may vary for **2,4-Dimethylpyridine 1-oxide**, the general principles outlined below are applicable.

Oxidation of Pyridines

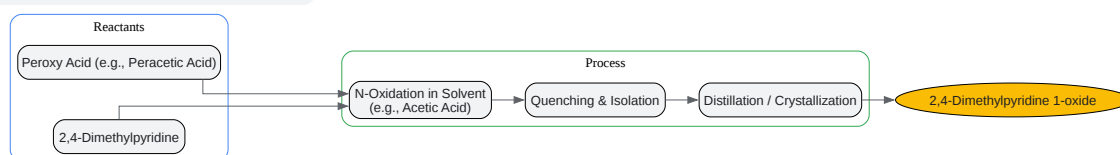
The N-oxidation of pyridines is typically achieved using a peroxy acid, such as peracetic acid or meta-chloroperoxybenzoic acid (m-CPBA). Hydrogen peroxide in the presence of a suitable catalyst can also be employed.[4] The reaction is an electrophilic oxidation where the lone pair of electrons on the nitrogen atom attacks the electrophilic oxygen of the oxidant.

General Experimental Protocol: N-Oxidation of a Pyridine Derivative

Caution: Reactions involving peracids and other peroxides should be conducted with extreme care behind a safety shield. These reactions can be exothermic, and an unreacted excess of the oxidant should not be allowed to accumulate.[5]

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, thermometer, and a dropping funnel, dissolve the starting pyridine derivative (e.g., 2,4-dimethylpyridine) in a suitable solvent like acetic acid.
- **Addition of Oxidant:** Cool the solution in an ice bath. Slowly add the oxidizing agent (e.g., 40% peracetic acid) dropwise via the dropping funnel, ensuring the internal temperature is maintained within a safe range (e.g., below 85°C for pyridine itself).[5]
- **Reaction Monitoring:** Stir the mixture vigorously during the addition. After the addition is complete, allow the reaction to proceed at the designated temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup and Isolation:** Once the reaction is complete, any residual peroxide must be safely quenched.[5] The product can then be isolated. For pyridine-N-oxide, one method involves converting it to the hydrochloride salt to facilitate purification.[5] The free base can be liberated and purified by distillation under reduced pressure. The oil-bath temperature should be carefully controlled to avoid decomposition.[5]

General workflow for the synthesis of 2,4-Dimethylpyridine 1-oxide.



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Caption: General workflow for the synthesis of **2,4-Dimethylpyridine 1-oxide**.

Applications in Research and Drug Development

The introduction of the N-oxide functionality dramatically alters the electronic nature of the pyridine ring, making it a versatile intermediate for further functionalization. This has led to its widespread use in medicinal chemistry and materials science.[\[4\]](#)[\[6\]](#)

Synthetic Intermediate

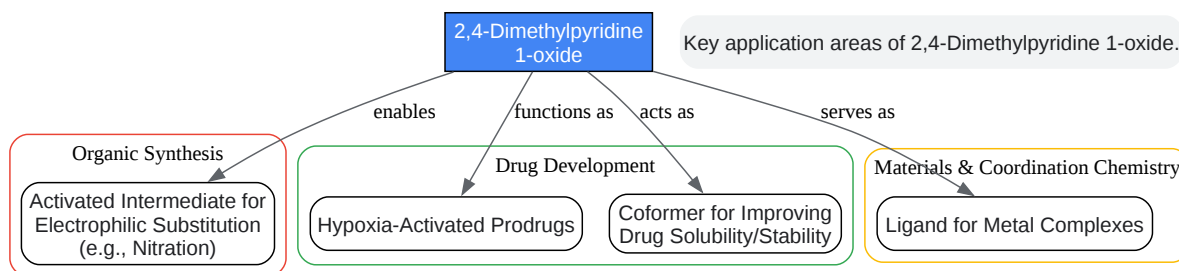
Pyridine N-oxides can undergo a variety of chemical transformations that are not possible with the parent pyridine. For instance, they are important intermediates for the synthesis of substituted pyridines. A key example is their use in nitration reactions. The N-oxide group activates the ring towards electrophilic substitution, particularly at the 4-position.

A relevant example is the synthesis of 2,3-dimethyl-4-nitropyridine-N-oxide, an important intermediate for proton pump inhibitors like lansoprazole and rabeprazole.[\[7\]](#)[\[8\]](#) In this process, 2,3-dimethylpyridine-N-oxide is reacted with a nitrating agent, such as a mixture of potassium nitrate and sulfuric acid.[\[7\]](#)

Role in Medicinal Chemistry and Drug Development

The N-oxide group is a critical moiety in many pharmaceutically active compounds.[\[4\]](#) Its high polarity can increase the water solubility of a drug molecule and decrease its membrane permeability.[\[4\]](#)

- **Prodrugs:** The N-oxide group can be metabolically reduced in vivo, making it an effective functionality for creating prodrugs. This is particularly relevant for developing hypoxia-activated prodrugs, which are selectively activated in the low-oxygen environment of solid tumors.[\[4\]](#)
- **Drug Formulation:** Pyridine N-oxides are effective "coformers" in the development of pharmaceutical cocrystals.[\[9\]](#)[\[10\]](#) By forming robust hydrogen bonds with active pharmaceutical ingredients (APIs), they can improve critical properties like solubility and stability.[\[10\]](#)
- **Coordination Chemistry:** The oxygen atom of the N-oxide group is a good Lewis base, allowing it to act as a ligand in the formation of coordination complexes with various metal ions.[\[6\]](#) This property is exploited in materials science and catalysis.



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Caption: Key application areas of **2,4-Dimethylpyridine 1-oxide**.

Safety, Handling, and Storage

As with any chemical reagent, proper handling and storage of **2,4-Dimethylpyridine 1-oxide** are essential for laboratory safety. The information below is a summary derived from available Safety Data Sheets (SDS).

- Hazards: The compound is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[11] It may also cause respiratory irritation.[11]
- Precautions for Safe Handling: Avoid contact with skin, eyes, and clothing.[12] Use only with adequate ventilation and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield.[12][13] Wash hands thoroughly after handling.[13]
- Conditions for Safe Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[12][14] The material may be moisture-sensitive and should be stored under an inert atmosphere. Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and chloroformates.[14][15]

First Aid Measures:

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[12][13]
- If on Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing.[12]
- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth. Do not induce vomiting.[13]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[13]

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